

An In-depth Technical Guide to Acid Red 26 (C₁₈H₁₄N₂Na₂O₇S₂)

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Compound of Interest

Compound Name: Acid Red 26

Cat. No.: B1679045

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Abstract

Acid Red 26, also known as Ponceau Xylidine or C.I. 16150, is a synthetic azo dye with the molecular formula C₁₈H₁₄N₂Na₂O₇S₂.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and diverse applications, with a particular focus on its use in biological staining and its toxicological profile. Detailed experimental protocols for its synthesis, use in Masson's trichrome staining, assessment of its toxicity using a zebrafish model, and its photocatalytic degradation are presented. This document is intended to serve as a valuable resource for researchers and professionals in the fields of life sciences, materials science, and environmental science.

Chemical and Physical Properties

Acid Red 26 is a dark red crystalline powder.^{[3][4]} It is an organic sodium salt, specifically the disodium salt of 4-[(2,4-dimethylphenyl)diazenyl]-3-hydroxynaphthalene-2,7-disulfonic acid.^[5] As an azo dye, its structure is characterized by the presence of an azo group (-N=N-) which is responsible for its color. The compound is slightly soluble in water and ethanol, and practically insoluble in most organic solvents.

Table 1: Physicochemical Properties of **Acid Red 26**

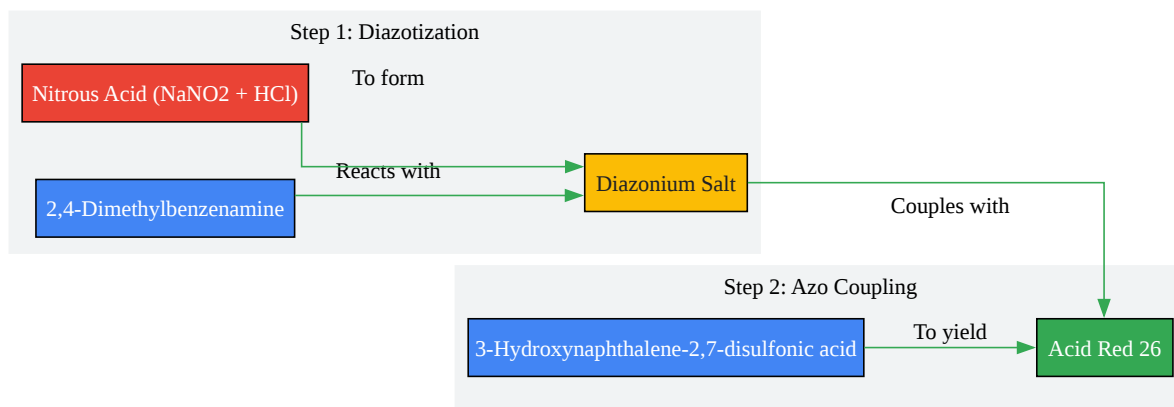
| Property | Value | Reference |
|-----------------------|-----------------------------|-----------|
| Molecular Formula | C18H14N2Na2O7S2 | |
| Molecular Weight | 480.42 g/mol | |
| Appearance | Dark red crystals or powder | |
| Melting Point | >300 °C | |
| Solubility in Water | Slightly soluble | |
| Solubility in Ethanol | Hardly soluble | |
| CAS Number | 3761-53-3 | |
| C.I. Number | 16150 | |

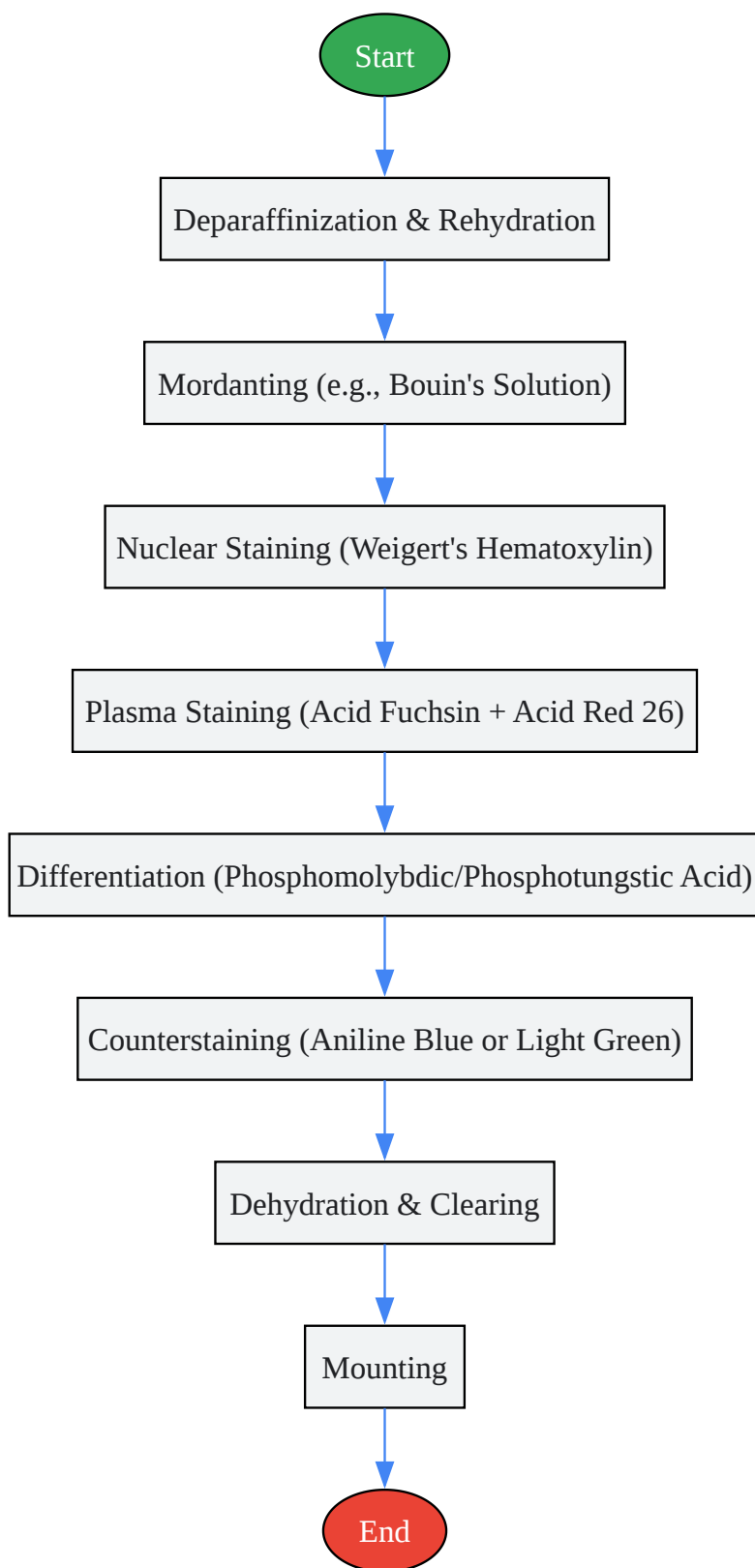
Table 2: Spectroscopic Data of **Acid Red 26**

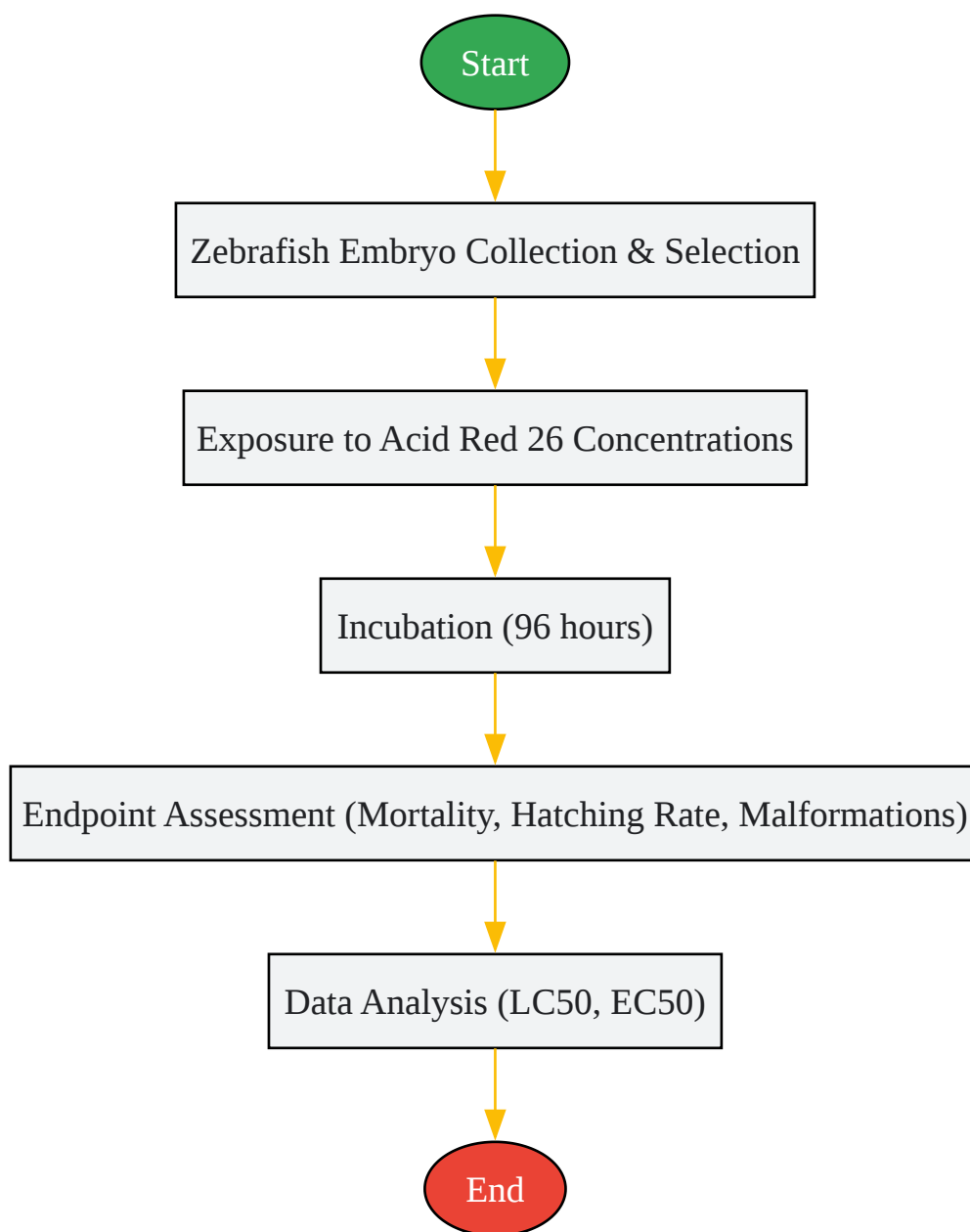
| Technique | Wavelength (nm) | Reference |
|--|-----------------|-----------|
| UV-Vis Absorption Max (λ_{max}) | 500 | |

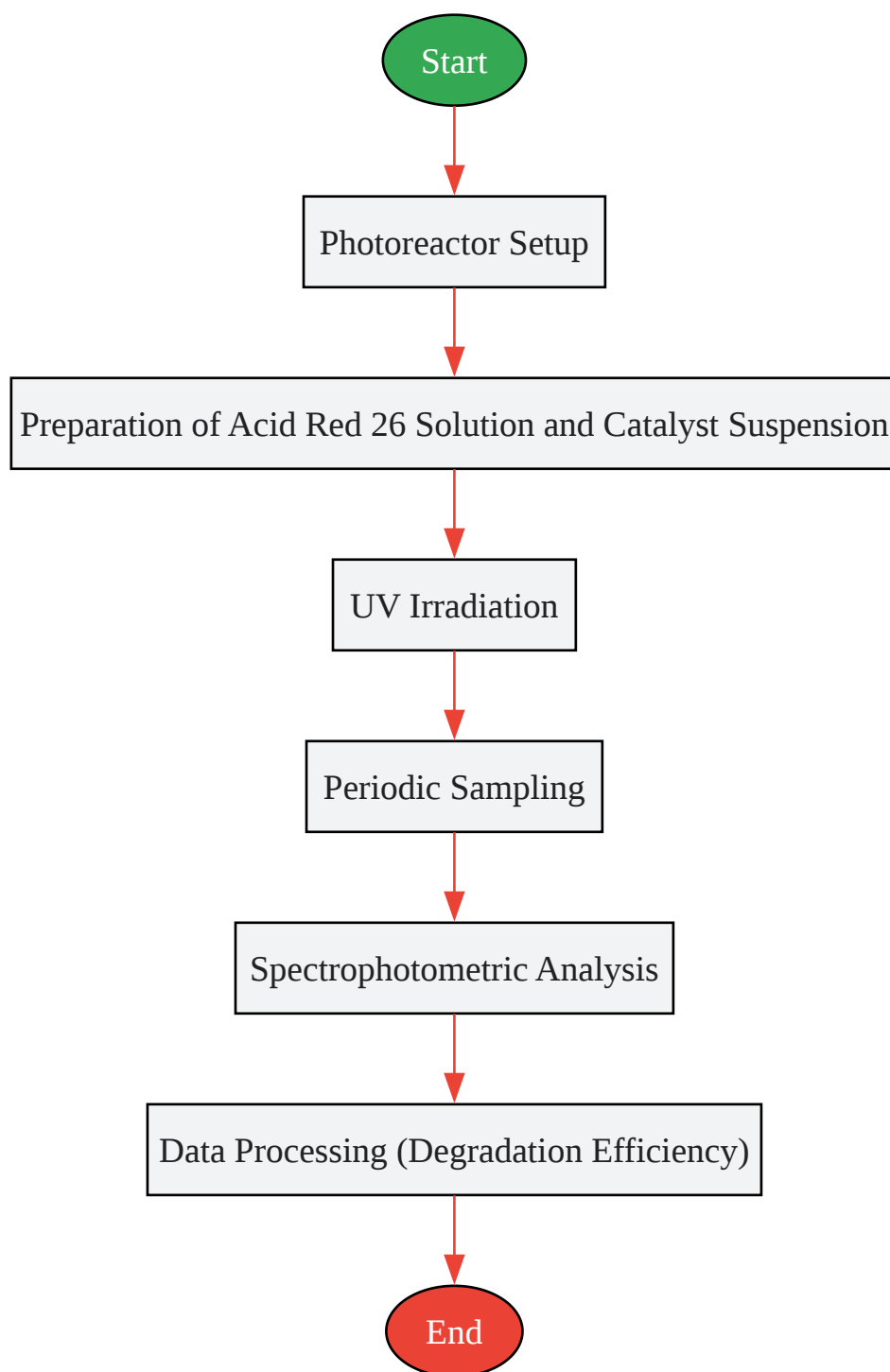
Synthesis

The synthesis of **Acid Red 26** is a classic example of azo coupling. It involves a two-step process: the diazotization of an aromatic amine followed by coupling with a coupling agent. In this case, 2,4-dimethylbenzenamine is diazotized and then coupled with 3-hydroxynaphthalene-2,7-disulfonic acid.









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